

2-Chloro-5-methylpyridine-3,4-diamine molecular structure and formula

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Compound of Interest

Compound Name: 2-Chloro-5-methylpyridine-3,4-diamine

Cat. No.: B107901

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An In-depth Technical Guide to 2-Chloro-5-methylpyridine-3,4-diamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloro-5-methylpyridine-3,4-diamine is a substituted pyridine derivative with potential applications in medicinal chemistry and materials science. Its structure, featuring a chlorinated pyridine ring with adjacent amine functionalities, makes it a versatile building block for the synthesis of more complex heterocyclic systems. This guide provides a comprehensive overview of its molecular structure, formula, and key chemical data. Due to the limited availability of published experimental data for this specific compound, a plausible synthetic protocol is proposed based on established chemical transformations of analogous pyridine derivatives.

Molecular Structure and Formula

The molecular structure of **2-Chloro-5-methylpyridine-3,4-diamine** consists of a pyridine ring substituted with a chlorine atom at the 2-position, a methyl group at the 5-position, and two amino groups at the 3 and 4-positions.

Molecular Formula: $C_6H_8ClN_3$ ^[1]

Molecular Weight: 157.6 g/mol [1]

CAS Number: 18232-91-2

Structural Representation



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References

- 1. 2-Chloro-5-methylpyridine-3,4-diamine | CymitQuimica [cymitquimica.com]
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